

solubility issues with 2-Pentadecanone

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Pentadecanone

CAS No.: 2345-28-0

Cat. No.: S573501

Get Quote

Solubility Profile of 2-Pentadecanone

The table below summarizes the key physical and solubility properties of **2-Pentadecanone** essential for experimental design.

Property	Value / Description	Source
Chemical Formula	C ₁₅ H ₃₀ O	[1] [2]
Molecular Weight	226.4 g/mol	[1] [2]
Physical Form	White to waxy mass or crystalline leaves	[1]
Melting Point	39 °C - 41 °C	[1] [2]
Water Solubility	0.47 mg/L @ 25°C (estimated)	[2]
LogP	6.072 (estimated)	[2]
Solubility in Organic Solvents	Soluble in alcohol, propylene glycol, and oils; insoluble in water.	[1]

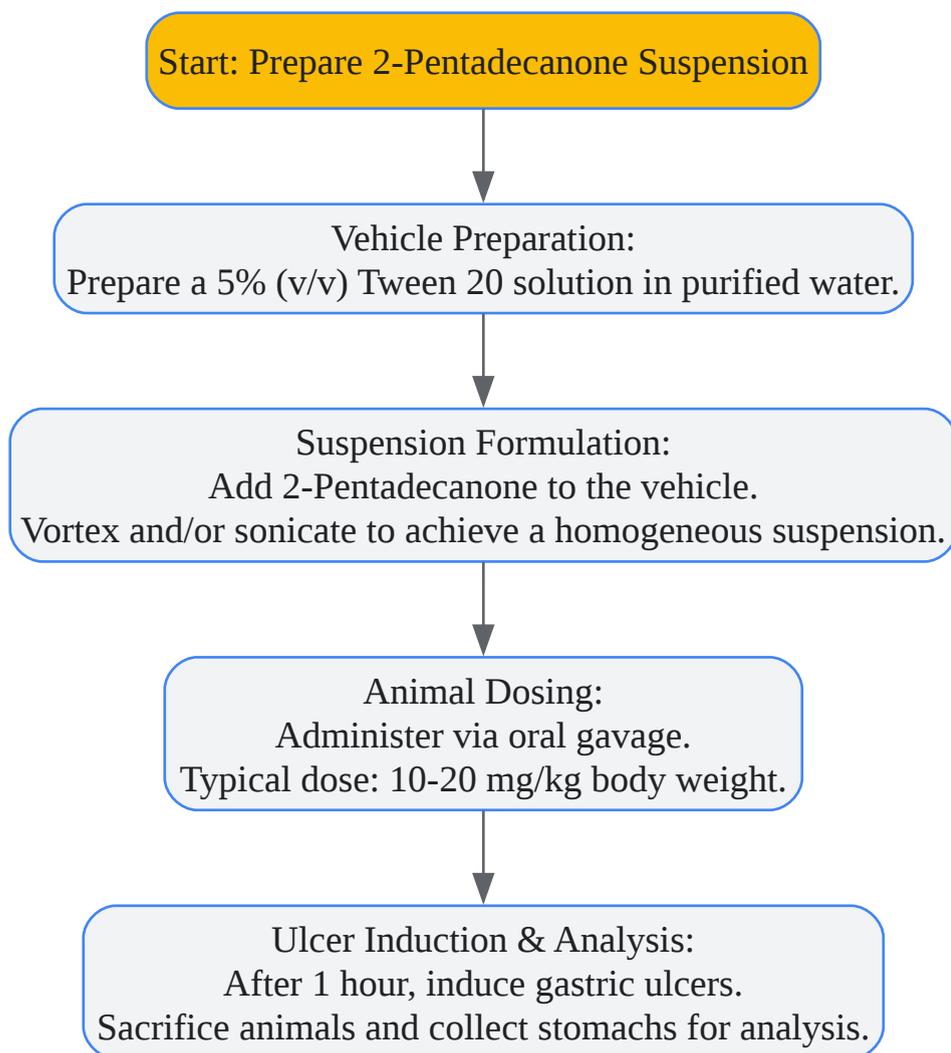
Formulation and Solubilization Strategies

Given its hydrophobic nature, **2-Pentadecanone** requires specific formulation approaches for use in aqueous experimental systems.

Strategy	Recommended Solvents & Vehicles	Example Protocol from Literature
Organic Solvents	Ethanol, acetone, methylene chloride, oils.	For <i>in vitro</i> larvicidal assays, 2-Pentadecanone was dissolved in methylene chloride or acetone to create stock solutions [3].
Aqueous Suspensions with Surfactants	5% Tween 20 [4], β -Cyclodextrin [5].	For oral administration in a rat model, 2-Pentadecanone was prepared in 5% Tween 20 (5 mL/kg) to form a stable suspension [4].
Co-solvency	Mixtures of water-miscible solvents (e.g., ethanol) with water or buffer.	A common approach is to first dissolve the compound in a small volume of a pure organic solvent, then gradually add the aqueous phase while mixing to achieve the desired final concentration.

Experimental Protocol: Administering 2-Pentadecanone in an Animal Model

This protocol is adapted from a published study on the gastroprotective effects of **2-Pentadecanone** in rats [4].



[Click to download full resolution via product page](#)

Frequently Asked Questions (FAQs)

Q1: The suspension of 2-Pentadecanone in Tween 20 precipitates quickly. How can I improve its stability?

- **Answer:** Ensure vigorous vortexing or sonication immediately before administration. Consider using a magnetic stirrer for continuous mixing during dosing. For cell culture work, alternative solvents like DMSO might be more appropriate, but ensure the final DMSO concentration is non-cytotoxic (typically <0.1-1%).

Q2: How can I confirm the concentration of 2-Pentadecanone in my final experimental solution?

- **Answer:** After preparing your suspension or solution, use analytical techniques like **Gas Chromatography-Mass Spectrometry (GC-MS)** to verify the concentration. This is particularly important for suspensions where the compound is not fully dissolved [5].

Q3: Is 2-Pentadecanone safe to handle?

- **Answer:** An acute toxicity study in rats showed that a single oral dose of 300 mg/kg did not cause mortality or significant signs of toxicity, suggesting a good safety profile for experimental use at lower doses [4]. However, always refer to the compound's Safety Data Sheet (SDS) and follow standard laboratory safety protocols.

Troubleshooting Guide

Problem	Possible Cause	Solution
Poor Solubility in Vehicle	Low HLB of surfactant; incorrect solvent.	Switch to a different solvent (e.g., propylene glycol) or use a blend of surfactants. Pre-dissolve in a minimal volume of ethanol before adding to the aqueous surfactant solution.
Inconsistent Experimental Results	Uneven dosing due to compound settling.	Standardize the sonication/vortexing time before each use. Consider using a more powerful homogenizer. Validate concentration analytically.
Low Bioavailability	Poor dissolution in the gastrointestinal tract.	The use of surfactants like Tween 20 is designed to mitigate this. Literature shows that this formulation was effective in a rat model [4].

Key Takeaways and Future Perspectives

- **Solubility Limitation:** The very low water solubility of **2-Pentadecanone** is its primary formulation challenge [2].
- **Proven Strategy:** Using aqueous surfactants like **5% Tween 20** is a validated method for creating administrable suspensions for *in vivo* studies [4].
- **Advanced Techniques:** For future work, explore advanced techniques like **lipid nanoparticles** or **amorphous solid dispersions** to further enhance solubility and bioavailability for different application routes [6].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Online Edition: "Specifications for Flavourings" [fao.org]
2. Human Metabolome Database: Showing metabocard for... [hmdb.ca]
3. Characterization of some selected macroalgae extracts ... [nature.com]
4. Acute Toxicity and Gastroprotective Effect of 2 - pentadecanone in... [scialert.net]
5. Process Optimization and Odor Analysis of Instant Black ... [mdpi.com]
6. Bioavailability & Solubility Articles [drug-dev.com]

To cite this document: Smolecule. [solubility issues with 2-Pentadecanone]. Smolecule, [2026].
[Online PDF]. Available at: [<https://www.smolecule.com/products/b573501#solubility-issues-with-2-pentadecanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com